

physical and chemical properties of Odoratisol B

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Compound of Interest

Compound Name: Odoratisol B

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Odoratisol B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Odoratisol B, a neolignan primarily isolated from the plant species *Aglaia odorata*, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Odoratisol B**, with a particular focus on its anti-inflammatory effects. Detailed experimental protocols for its isolation and characterization are presented, alongside a summary of its known spectroscopic and physical data. Furthermore, this document elucidates the molecular mechanisms underlying its anti-inflammatory activity, including its role in key signaling pathways. This guide is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Odoratisol B is a structurally complex natural product. While comprehensive experimental data for all its physical properties are not widely published, the available information for a key isomer, (+)-erythro- Δ^8 '-7S,8R-dihydroxy-3,3,5'-trimethoxy-8-O-4'-neolignan, is summarized below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₅	PubChem
Molecular Weight	344.4 g/mol	PubChem
CAS Number	891182-94-8	PubChem
Appearance	Not reported	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	

Spectroscopic Data

The structural elucidation of **Odoratisol B** has been primarily achieved through various spectroscopic techniques. The following is a summary of the key spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of **Odoratisol B**. While a complete dataset is not publicly available without a subscription to specialized databases, the existence of ¹³C NMR data for a specific isomer has been noted in the SpectraBase.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. Specific IR data for **Odoratisol B** is not readily available in the public domain.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to identify the presence of chromophores. Specific UV-Vis absorption maxima for **Odoratisol B** have not been reported in the reviewed literature.

Mass Spectrometry (MS)

Mass spectrometry is essential for determining the molecular weight and fragmentation pattern of a compound. High-resolution mass spectrometry (HRMS) would provide the exact mass,

confirming the molecular formula. Specific MS data for **Odoratisol B** is not detailed in the available literature.

Biological Activity and Mechanism of Action

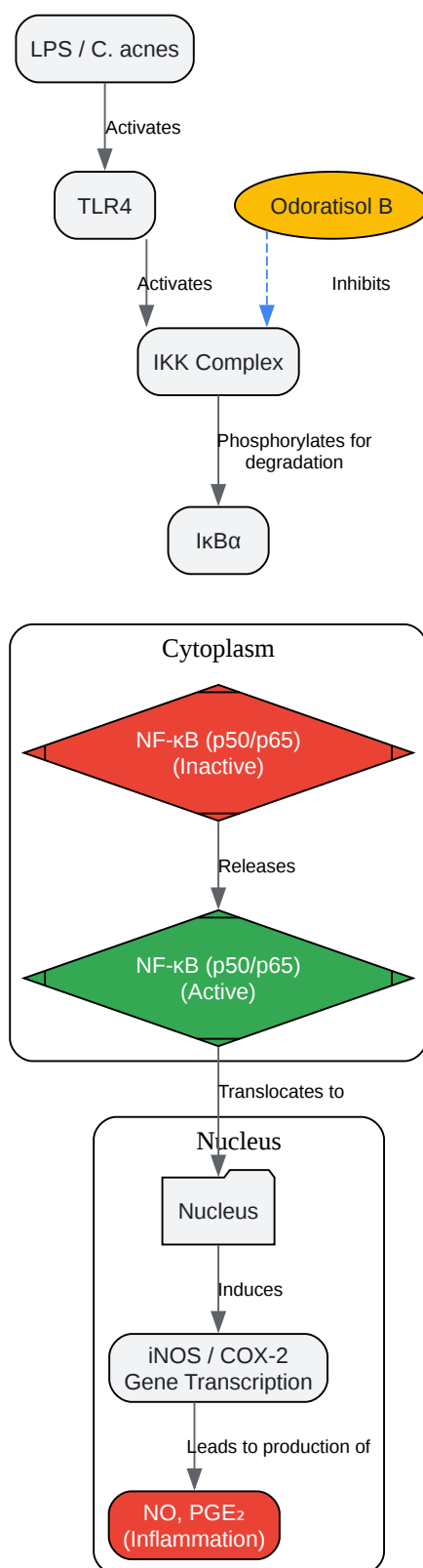
Odoratisol B and related neolignans isolated from *Aglaia odorata* have demonstrated promising biological activities, particularly in the realm of inflammation.

Anti-inflammatory Activity

Studies on a key isomer of **Odoratisol B**, (+)-erythro- Δ^8 -7S,8R-dihydroxy-3,3,5'-trimethoxy-8-O-4'-neolignan, have revealed significant anti-inflammatory properties. This compound has been shown to inhibit the production of key inflammatory mediators, including nitric oxide (NO) and prostaglandin E₂ (PGE₂), in RAW 264.7 macrophage cells stimulated by lipopolysaccharide (LPS) or heat-killed *Cutibacterium acnes*.^[1] Furthermore, it downregulates the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), the enzymes responsible for the production of NO and PGE₂, respectively.^[1]

Signaling Pathway Modulation

The anti-inflammatory effects of many natural products, including neolignans, are often attributed to their ability to modulate intracellular signaling pathways. While the specific pathways affected by **Odoratisol B** are still under investigation, it is hypothesized that it may interfere with the Nuclear Factor-kappa B (NF- κ B) signaling cascade. This pathway is a critical regulator of the inflammatory response, and its inhibition is a key target for anti-inflammatory drug development.



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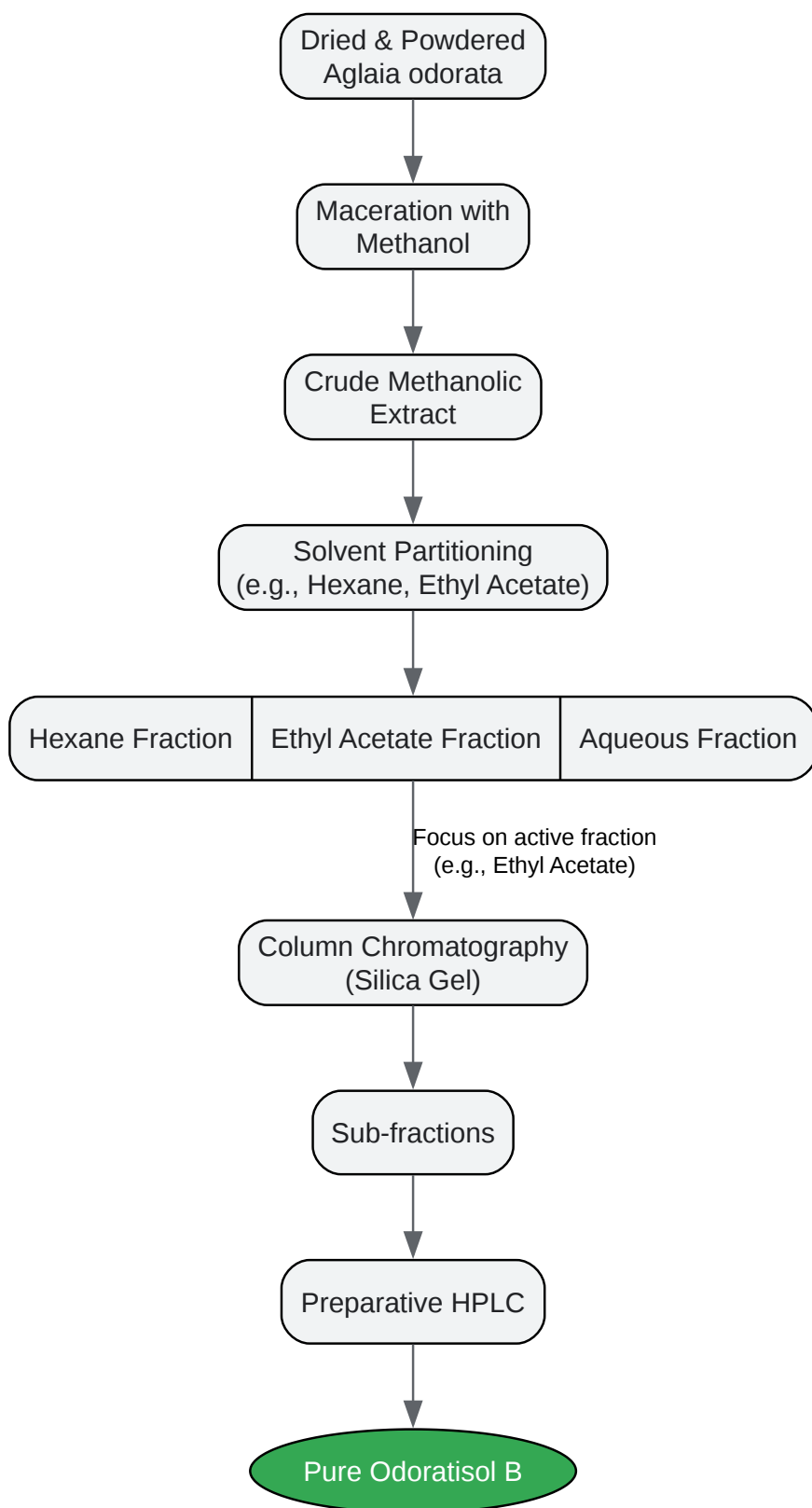
Caption: Proposed anti-inflammatory mechanism of **Odoratisol B** via inhibition of the NF- κ B signaling pathway.

Experimental Protocols

The following sections detail the general methodologies employed for the isolation and characterization of neolignans like **Odoratisol B** from plant sources.

Isolation of **Odoratisol B** from *Aglaia odorata*

A generalized workflow for the isolation of **Odoratisol B** is depicted below. This process typically involves extraction, fractionation, and purification using various chromatographic techniques.



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References

- 1. mdpi.com [mdpi.com]
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